

# MI-773 solubility issues DMSO concentration

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**Compound Focus:** MI-773

Cat. No.: S548242

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## MI-773 Solubility & Stock Preparation

A primary challenge with **MI-773** is its limited solubility in aqueous buffers. Therefore, preparing a concentrated stock solution in DMSO is a critical first step. The table below summarizes the key solubility data for your experiment planning.

Property	Value / Condition	Notes / Source
Molecular Weight	562.50 g/mol [1]	-
Solubility in DMSO	~100 mg/mL (~177.8 mM) [2]	Hygroscopic DMSO can impact solubility; use newly opened containers [1].
Solubility in Ethanol	~31 mg/mL (~55.1 mM) [2]	An alternative solvent if DMSO is not suitable.
Common Stock Concentration	25 mg/mL (in DMSO) [1] [2]	Used for further dilution in dosing formulations.

## Experimental Protocols: From Stock Solution to Dosing Formulation

Here are detailed methodologies for preparing stock solutions and in vivo dosing formulations.

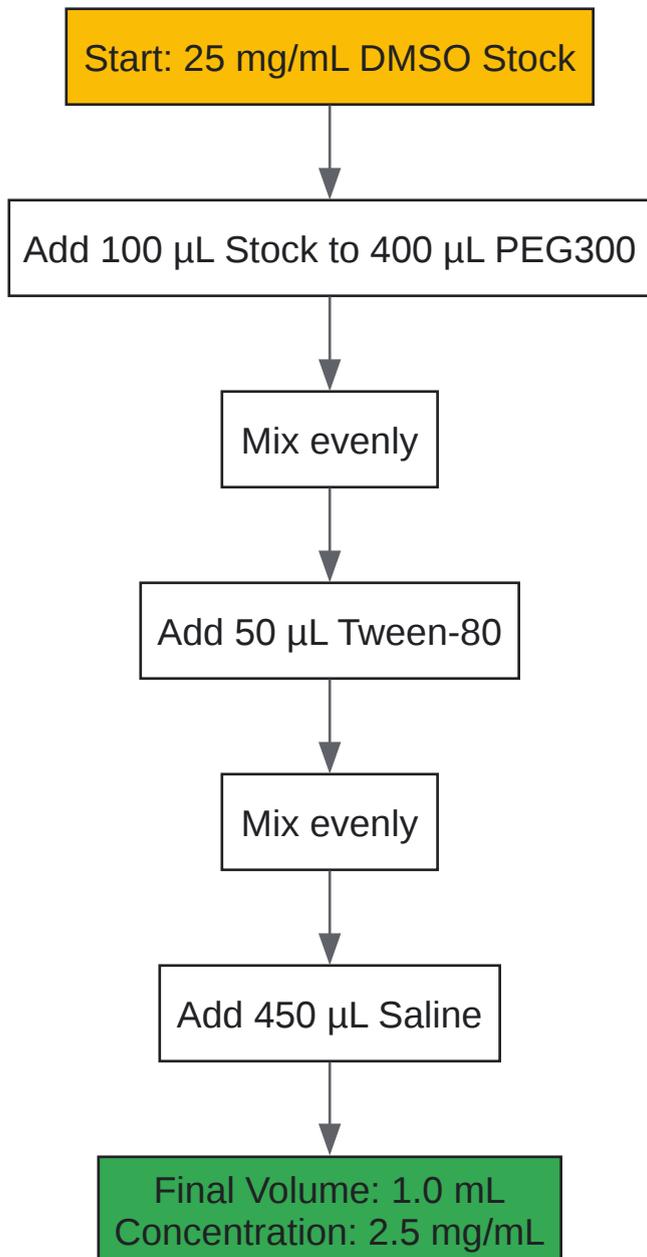
## Protocol 1: Preparing a DMSO Stock Solution

This concentrated stock is the foundation for creating working solutions.

- **Calculation:** Calculate the mass of **MI-773** needed to achieve your desired stock concentration (e.g., 25 mg/mL, 50 mg/mL).
- **Weighing:** Accurately weigh the **MI-773** powder.
- **Dissolution:** Transfer the powder to a vial and add the appropriate volume of pure, anhydrous DMSO.
- **Mixing:** Vortex or sonicate the mixture briefly until a clear solution is obtained, indicating full dissolution.
- **Aliquoting and Storage:** **Aliquot** the stock solution into single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots at **-80°C for up to 6 months** or at **-20°C for up to 1 month** [1] [2].

## Protocol 2: Preparing an In Vivo Dosing Formulation (Sequential Addition Method)

The following protocol yields a clear solution suitable for in vivo administration, with a final **MI-773** concentration of 2.5 mg/mL (4.44 mM) [1] [2]. The order of adding co-solvents is critical for success.



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#### Additional Formulation Options [1] [2]:

- **Formulation 2:** 10% DMSO + 90% (20% SBE- $\beta$ -CD in Saline)
- **Formulation 3:** 10% DMSO + 90% Corn Oil (Best for long-term dosing studies over half a month)

## Frequently Asked Questions (FAQs)

**Q1: The final dosing solution has become cloudy or has precipitated. What should I do?**

- **Cause:** This is often due to rapid pH change, buffer incompatibility, or adding co-solvents in the wrong order.
- **Solution:** Ensure you follow the **sequential addition method** as shown in the protocol above. Always add the DMSO stock to PEG300 first before introducing Tween-80 and saline. If precipitation occurs, gently warming the solution and mixing may help re-dissolve the compound.

**Q2: What is the maximum recommended concentration of DMSO for in vivo studies?**

- While the provided formulation results in a final DMSO concentration of 10%, which is commonly used in research, it is crucial to consult your institution's IACUC protocol and relevant literature for your specific animal model. The general consensus is to use the lowest possible DMSO concentration that maintains the compound's solubility and stability to minimize potential solvent-related toxicity [1] [2].

**Q3: My experimental results with MI-773 are inconsistent. What could be the reason?**

- **Stability:** **MI-773** solutions, especially diluted working solutions, may degrade over time. Always use freshly prepared stock aliquots and avoid storing working solutions for extended periods.
- **Freeze-Thaw Cycles:** Repeatedly freezing and thawing the DMSO stock solution can lead to degradation and precipitation. **Aliquoting** is essential to prevent this.

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## References

1. MI-773 | MDM2-p53 Inhibitor [medchemexpress.com]
2. - MI (2&#39;R,3S-isomer) | MDM2-p53 protein-protein... | InvivoChem 773 [invivochem.com]

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